

# Technical Support Center: Addressing Neurotoxicity of Acrylamide Derivatives in Research

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## Compound of Interest

Compound Name: 3-(3-bromophenyl)-N-(3,4-dimethylphenyl)acrylamide  
CAS No.: 331462-22-7  
Cat. No.: B2931855

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with acrylamide derivatives. This resource is designed to provide in-depth guidance, troubleshooting tips, and frequently asked questions (FAQs) to help you navigate the challenges associated with the potential neurotoxicity of these compounds. Our goal is to ensure the scientific integrity of your experiments while prioritizing safety and data accuracy.

## Section 1: Frequently Asked Questions (FAQs)

This section addresses common initial questions researchers have when beginning to work with acrylamide derivatives.

### Q1: What are the primary mechanisms of acrylamide-induced neurotoxicity?

A1: Acrylamide (ACR) and its derivatives primarily exert neurotoxic effects through several key mechanisms:

- **Adduct Formation:** Acrylamide is an electrophile that readily forms covalent adducts with nucleophilic residues on proteins, particularly cysteine thiolate groups.[1][2][3][4] This can alter protein structure and function, disrupting critical neuronal processes.[1][2][3][4] Key targets include proteins involved in neurotransmission, such as N-ethylmaleimide sensitive factor (NSF) and SNAP-25.[1]
- **Oxidative Stress:** Acrylamide exposure leads to the depletion of intracellular glutathione (GSH), a crucial antioxidant.[5][6][7][8][9] This depletion disrupts the cellular redox balance, leading to an accumulation of reactive oxygen species (ROS) and subsequent oxidative damage to neurons.[6][7][9]
- **Mitochondrial Dysfunction:** Acrylamide can impair the mitochondrial electron transport chain, leading to reduced energy production, increased ROS generation, and mitochondrial swelling.[6]
- **Axonal Degeneration:** A hallmark of acrylamide neurotoxicity is "dying-back" neuropathy, characterized by the degeneration of distal axons in both the central and peripheral nervous systems.[10][11] This is thought to be a consequence of impaired axonal transport.[12]
- **Neuroinflammation:** Acrylamide can activate microglia and astrocytes, leading to the release of pro-inflammatory cytokines like TNF- $\alpha$ , IL-1 $\beta$ , and IL-6, contributing to neuronal damage.[6][13]

## Q2: What are the typical concentrations of acrylamide derivatives used in in vitro and in vivo neurotoxicity studies?

A2: The concentrations of acrylamide derivatives used in research vary widely depending on the model system and the specific research question. Here is a general guide:

| Model System          | Typical Concentration/Dose Range | Key Considerations                                                                                                                                                                                     |
|-----------------------|----------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| In Vitro (Cell Lines) | 1 $\mu$ M - 10 mM                | High concentrations (>2 mM) are often used to establish mechanisms, while lower concentrations (<5 $\mu$ M) may better represent chronic, low-level exposure. <a href="#">[6]</a> <a href="#">[14]</a> |
| In Vivo (Rodents)     | 5 - 50 mg/kg/day                 | Higher doses are used for acute toxicity studies, while lower doses (<5 mg/kg/day) over extended periods are used to model chronic exposure. <a href="#">[6]</a> <a href="#">[11]</a>                  |
| Zebrafish             | 10 - 300 mg/L                    | This model is useful for developmental neurotoxicity screening. <a href="#">[15]</a>                                                                                                                   |

It is crucial to perform dose-response studies to determine the appropriate concentration range for your specific derivative and experimental setup.

### Q3: What are the best practices for safely handling acrylamide powder and solutions in the laboratory?

A3: Due to its neurotoxicity and potential carcinogenicity, strict safety protocols must be followed when handling acrylamide.[\[16\]](#)

- Engineering Controls: Always handle acrylamide powder and concentrated solutions in a certified chemical fume hood to prevent inhalation of airborne particles.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Personal Protective Equipment (PPE):
  - Wear a lab coat, closed-toe shoes, and long pants.[\[17\]](#)[\[19\]](#)
  - Use chemical safety glasses; for risk of splashing, use goggles and a face shield.[\[17\]](#)[\[19\]](#)

- Wear extended cuff nitrile gloves. For large quantities or risk of splash, consider double-gloving or using butyl gloves.[\[17\]](#) Change gloves frequently, at least every two hours, and immediately if contaminated.[\[17\]](#)[\[18\]](#)
- Work Practices:
  - When possible, purchase pre-made solutions or pre-cast gels to avoid handling the powder form.[\[17\]](#)[\[18\]](#)
  - Designate a specific work area for handling acrylamide.[\[18\]](#)
  - Keep containers tightly closed when not in use.[\[17\]](#)[\[18\]](#)
  - Use bench pads to contain spills and facilitate cleanup.[\[17\]](#)[\[18\]](#)
- Spill and Waste Disposal:
  - For small liquid spills, use absorbent pads.[\[17\]](#) For small dry spills, carefully scrape the material into a container, minimizing dust.[\[20\]](#)
  - Decontaminate the spill area.[\[20\]](#)
  - Dispose of all acrylamide waste according to your institution's hazardous waste guidelines.[\[17\]](#)

## Section 2: Troubleshooting Experimental Assays

This section provides guidance on common issues encountered during in vitro neurotoxicity assessment of acrylamide derivatives.

### Issue 1: High Variability in Cell Viability Assays (e.g., MTT, LDH)

| Possible Cause & Explanation                                                                                                                                          | Troubleshooting Steps & Rationale                                                                                                                                                                                                                                                                                           |
|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inconsistent cell seeding density. Uneven cell numbers across wells lead to variability in metabolic activity (MTT) or baseline enzyme leakage (LDH).                 | Protocol: Ensure thorough cell suspension mixing before and during plating. Use a calibrated multichannel pipette. Self-Validation: After plating, visually inspect wells under a microscope to confirm even cell distribution before adding the test compound.                                                             |
| Edge effects in microplates. Evaporation from outer wells can concentrate the compound and media components, affecting cell health.                                   | Protocol: Avoid using the outer wells of the plate for experimental conditions. Fill them with sterile PBS or media to create a humidity barrier. Self-Validation: Run a control plate with only vehicle-treated cells to assess for edge effects.                                                                          |
| Compound precipitation. The acrylamide derivative may not be fully soluble at the tested concentrations in your cell culture media, leading to inconsistent exposure. | Protocol: Prepare the highest stock concentration in a suitable solvent (e.g., DMSO, water) and perform serial dilutions. Visually inspect for precipitates after dilution into media. Self-Validation: Measure the actual concentration in the media using an appropriate analytical method if precipitation is suspected. |
| Interference with assay chemistry. The compound may directly react with the assay reagents (e.g., reducing MTT tetrazolium salt).                                     | Protocol: Run a cell-free control with your compound and the assay reagents to check for direct chemical interactions. Self-Validation: If interference is observed, consider an alternative viability assay based on a different principle (e.g., ATP-based assay, live/dead staining).                                    |

## Issue 2: Difficulty in Quantifying Neurite Outgrowth

| Possible Cause & Explanation                                                                                                                                              | Troubleshooting Steps & Rationale                                                                                                                                                                                                                                                                                                                                   |
|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Poor cell adhesion or clumping. Neurons need to adhere properly to the substrate to extend neurites. Clumping prevents accurate measurement of individual neurites.       | Protocol: Optimize the coating of culture vessels (e.g., poly-L-lysine, laminin). Ensure a single-cell suspension before plating by gentle trituration. Self-Validation: Plate cells at a lower density to minimize cell-to-cell contact and clumping.                                                                                                              |
| Subjectivity in manual measurement. Manual tracing of neurites can be inconsistent between users and even for the same user over time.                                    | Protocol: Use automated imaging systems and analysis software for objective and high-throughput quantification of neurite length and branching. <a href="#">[22]</a> Self-Validation: If using manual methods, establish clear, standardized criteria for what constitutes a neurite and have multiple blinded observers perform measurements. <a href="#">[23]</a> |
| Low differentiation efficiency. If using a cell line that requires differentiation (e.g., SH-SY5Y), inconsistent differentiation will lead to variable neurite outgrowth. | Protocol: Optimize the differentiation protocol, including the concentration of the differentiating agent (e.g., retinoic acid) and the serum concentration in the media. <a href="#">[24]</a> Self-Validation: Use immunocytochemistry to stain for neuronal markers (e.g., $\beta$ -III tubulin) to confirm the percentage of differentiated cells.               |

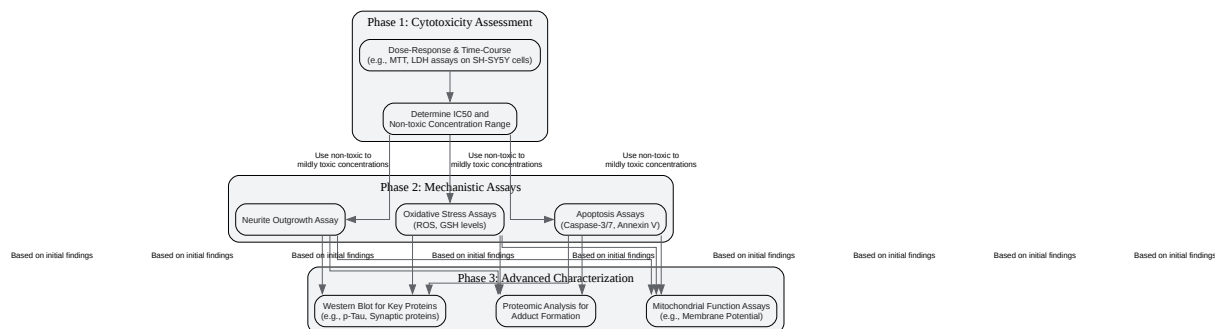
## Issue 3: Inconsistent Results in Oxidative Stress Assays (e.g., ROS, GSH levels)

| Possible Cause & Explanation                                                                                                                                      | Troubleshooting Steps & Rationale                                                                                                                                                                                                                                  |
|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Rapid and transient ROS production. The peak of ROS production may occur at a different time point than when you are measuring.                                   | Protocol: Perform a time-course experiment to identify the optimal time point for measuring ROS after compound exposure. Self-Validation: Use a live-cell ROS indicator to monitor changes in real-time.                                                           |
| GSH depletion and recovery. Cells may upregulate GSH synthesis to compensate for initial depletion, leading to variable measurements depending on the time point. | Protocol: Measure GSH levels at multiple time points after exposure to capture the dynamics of depletion and potential recovery. <sup>[5][7]</sup> Self-Validation: Correlate GSH levels with the expression of genes involved in GSH synthesis (e.g., GCLC, GSS). |
| Autofluorescence of the compound. The acrylamide derivative itself may fluoresce at the same wavelength as the ROS or GSH probe.                                  | Protocol: Run a cell-free control with the compound and the fluorescent probe to measure any background fluorescence. Self-Validation: If autofluorescence is an issue, consider a non-fluorescent assay or a probe with a different excitation/emission spectrum. |

## Section 3: Experimental Workflows and Diagrams

### Workflow for In Vitro Neurotoxicity Screening

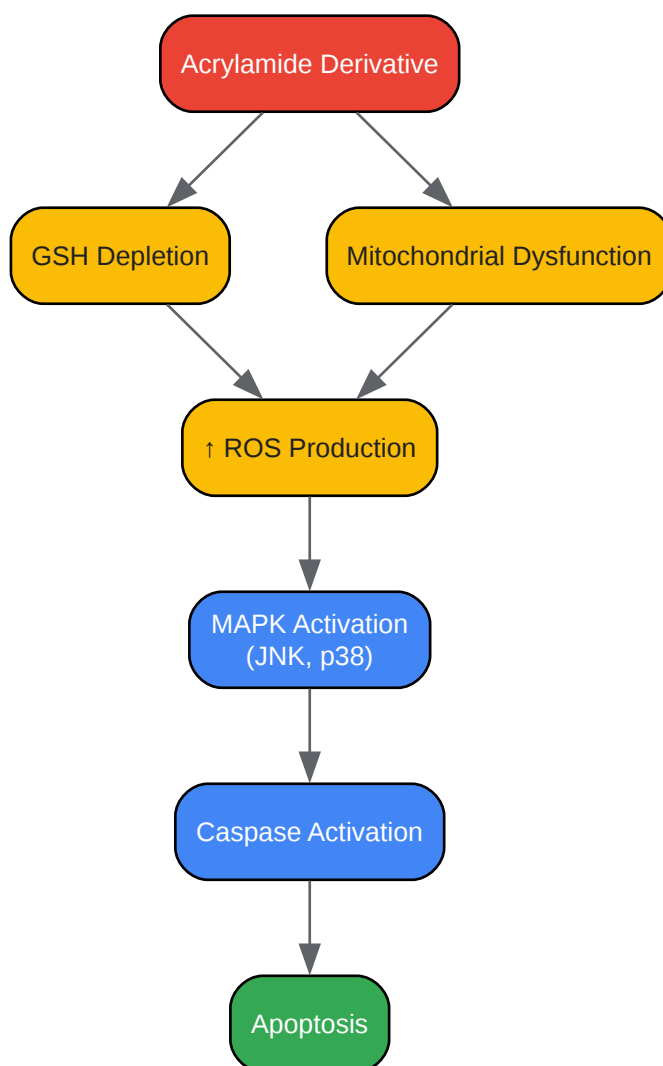
This workflow provides a systematic approach to evaluating the neurotoxic potential of a novel acrylamide derivative.



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Caption: A phased approach to in vitro neurotoxicity testing of acrylamide derivatives.

## Signaling Pathway of Acrylamide-Induced Oxidative Stress and Apoptosis



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Caption: Key signaling events in acrylamide-induced neurotoxicity.

## Section 4: Detailed Experimental Protocols

### Protocol 1: SH-SY5Y Cell Viability Assessment using MTT Assay

This protocol is adapted for assessing the cytotoxicity of acrylamide derivatives in the human neuroblastoma cell line SH-SY5Y.

- Cell Seeding:

- Culture SH-SY5Y cells in complete medium (e.g., DMEM/F12 with 10% FBS).
- Trypsinize and count the cells. Seed  $1 \times 10^4$  cells per well in a 96-well plate.
- Incubate for 24 hours at 37°C, 5% CO<sub>2</sub> to allow for cell attachment.
- Compound Treatment:
  - Prepare a 1000x stock solution of your acrylamide derivative in a suitable solvent (e.g., sterile water or DMSO).
  - Perform serial dilutions in serum-free medium to prepare 2x working concentrations.
  - Remove the old medium from the cells and add 50 µL of fresh medium and 50 µL of the 2x working solution to each well. Include vehicle-only controls.
  - Incubate for the desired time period (e.g., 24, 48, or 72 hours).[\[14\]](#)
- MTT Assay:
  - Prepare a 5 mg/mL solution of MTT in sterile PBS.
  - Add 10 µL of the MTT solution to each well and incubate for 3-4 hours at 37°C.
  - Visually confirm the formation of formazan crystals.
  - Add 100 µL of MTT solvent (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well.
  - Pipette up and down to dissolve the formazan crystals.
- Data Acquisition:
  - Read the absorbance at 570 nm using a microplate reader.
  - Calculate cell viability as a percentage of the vehicle-treated control.

## Protocol 2: Neurite Outgrowth Assay in Differentiated SH-SY5Y Cells

This protocol outlines a method to assess the effect of acrylamide derivatives on neuronal differentiation.

- Cell Seeding and Differentiation:
  - Seed SH-SY5Y cells on plates coated with an appropriate substrate (e.g., collagen I or poly-L-lysine).
  - Once cells reach ~70% confluency, switch to a low-serum (e.g., 1% FBS) medium containing a differentiating agent (e.g., 10  $\mu$ M retinoic acid).[\[24\]](#)
  - Incubate for 3-5 days, changing the medium every 2 days.
- Compound Treatment:
  - After differentiation, treat the cells with non-toxic concentrations of your acrylamide derivative (determined from Protocol 1).
  - Incubate for an additional 24-48 hours.
- Immunocytochemistry:
  - Fix the cells with 4% paraformaldehyde.
  - Permeabilize with 0.1% Triton X-100 in PBS.
  - Block with a suitable blocking buffer (e.g., 5% BSA in PBS).
  - Incubate with a primary antibody against a neuronal marker (e.g.,  $\beta$ -III tubulin).
  - Incubate with a fluorescently labeled secondary antibody and a nuclear counterstain (e.g., DAPI).
- Imaging and Analysis:

- Acquire images using a fluorescence microscope or a high-content imaging system.
- Use image analysis software to quantify neurite length, number of branches, and number of neurite-bearing cells.[\[22\]](#)

## References

- Barber, D. S., & LoPachin, R. M. (2004). Proteomic analysis of acrylamide-protein adduct formation in rat brain synaptosomes. *Toxicology and Applied Pharmacology*, 201(2), 120-136. [\[Link\]](#)
- Kumar, A., et al. (2022). Mechanistic progression of acrylamide neurotoxicity linked to neurodegeneration and mitigation strategies. *Food and Chemical Toxicology*, 168, 113358. [\[Link\]](#)
- Srivastava, S. P., et al. (1992). Selective modulation of glutathione in mouse brain regions and its effect on acrylamide-induced neurotoxicity. *Journal of Neurochemistry*, 58(6), 2302-2307. [\[Link\]](#)
- Kaplan, E., et al. (1990). The use of rat brain slices as an in vitro model for mechanistic evaluation of neurotoxicity-studies with acrylamide. *Toxicology in Vitro*, 4(4-5), 589-594. [\[Link\]](#)
- LoPachin, R. M. (2005). Acrylamide neurotoxicity: neurological, morphological and molecular endpoints in animal models. *Advances in Experimental Medicine and Biology*, 561, 21-37. [\[Link\]](#)
- Chen, J. H., et al. (2022). The Mechanism of Acrylamide-Induced Neurotoxicity: Current Status and Future Perspectives. *Frontiers in Nutrition*, 9, 843243. [\[Link\]](#)
- Ercolani, L., et al. (2022). Molecular determinants of acrylamide neurotoxicity through covalent docking. *Frontiers in Toxicology*, 4, 981195. [\[Link\]](#)
- Li, Y., et al. (2024). Acrylamide Neurotoxicity Studies in *Caenorhabditis elegans* Model. *International Journal of Molecular Sciences*, 25(11), 5899. [\[Link\]](#)

- Chen, J. H., et al. (2022). The Mechanism of Acrylamide-Induced Neurotoxicity: Current Status and Future Perspectives. PMC. [\[Link\]](#)
- LoPachin, R. M., & Gavin, T. (2012). Molecular Mechanism of Acrylamide Neurotoxicity: Lessons Learned from Organic Chemistry. Environmental Health Perspectives, 120(12), 1650-1657. [\[Link\]](#)
- An, J., & Lee, S. (2021). Developmental and Neurotoxicity of Acrylamide to Zebrafish. International Journal of Molecular Sciences, 22(7), 3538. [\[Link\]](#)
- Barber, D. S., et al. (2013). PROTEIN TARGETS OF ACRYLAMIDE ADDUCT FORMATION IN CULTURED RAT DOPAMINERGIC CELLS. PMC. [\[Link\]](#)
- LoPachin, R. M., & Gavin, T. (2012). Molecular Mechanism of Acrylamide Neurotoxicity: Lessons Learned from Organic Chemistry. ResearchGate. [\[Link\]](#)
- Pradeep, D., et al. (2017). Glutathione S-transferase is a good biomarker in acrylamide induced neurotoxicity and genotoxicity. PMC. [\[Link\]](#)
- Barber, D. S., et al. (2013). Protein targets of acrylamide adduct formation in cultured rat dopaminergic cells. Toxicology Letters, 220(1), 12-19. [\[Link\]](#)
- Wang, H., et al. (2014). Acrylamide neurotoxicity on the cerebrum of weaning rats. PMC. [\[Link\]](#)
- Duke University. (n.d.). Guidelines for Safe Use of Acrylamide. Duke Occupational & Environmental Safety Office. [\[Link\]](#)
- Barber, D. S., et al. (2007). Proteomic analysis of rat striatal synaptosomes during acrylamide intoxication at a low dose rate. Toxicological Sciences, 100(1), 155-165. [\[Link\]](#)
- LoPachin, R. M., & Gavin, T. (2012). Molecular Mechanism of Acrylamide Neurotoxicity: Lessons Learned from Organic Chemistry. Semantic Scholar. [\[Link\]](#)
- Di Cristo, C., et al. (2024). N-Acetylcysteine-Amide Protects Against Acute Acrylamide Neurotoxicity in Adult Zebrafish. International Journal of Molecular Sciences, 25(5), 2899. [\[Link\]](#)

- Princeton University. (n.d.). Acrylamide. Environment, Health & Safety. [\[Link\]](#)
- University of New Mexico. (n.d.). Acrylamide Standard Operating Procedure Template. Environmental Health & Safety. [\[Link\]](#)
- Zhao, W., et al. (2022). The Involvement of Oxidative Stress, Neuronal Lesions, Neurotransmission Impairment, and Neuroinflammation in Acrylamide-Induced Neurotoxicity. ResearchGate. [\[Link\]](#)
- Mehrzadi, S., et al. (2022). Attenuation of acrylamide-induced neurotoxicity by supplementation of sitagliptin in Wistar rats. PMC. [\[Link\]](#)
- Louisiana State University Health Sciences Center. (n.d.). SOP for the safe use of Acrylamide. [\[Link\]](#)
- Kacar, S., & Sahinturk, V. (2021). The Protective Agents Used against Acrylamide Toxicity: An In Vitro Cell Culture Study-Based Review. Cell Journal, 23(4), 367-381. [\[Link\]](#)
- Kacar, S., & Sahinturk, V. (2021). The Protective Agents Used against Acrylamide Toxicity: An In Vitro Cell Culture Study-Based Review. PMC. [\[Link\]](#)
- Łukowicz, A., et al. (2022). Acrylamide Neurotoxicity as a Possible Factor Responsible for Inflammation in the Cholinergic Nervous System. International Journal of Molecular Sciences, 23(4), 2056. [\[Link\]](#)
- Kacar, S., & Sahinturk, V. (2021). The Protective Agents Used against Acrylamide Toxicity: An In Vitro Cell Culture Study-Based Review. Cell Journal, 23(4), 367-381. [\[Link\]](#)
- Escher, B. I., et al. (2023). Reactivity of Acrylamides Causes Cytotoxicity and Activates Oxidative Stress Response. Chemical Research in Toxicology, 36(9), 1435-1446. [\[Link\]](#)
- University of Michigan-Dearborn. (n.d.). Acrylamide. [\[Link\]](#)
- Pennisi, M., et al. (2013). Neurotoxicity of Acrylamide in Exposed Workers. International Journal of Environmental Research and Public Health, 10(9), 3843-3854. [\[Link\]](#)
- Charles River Laboratories. (n.d.). Neurite Outgrowth Assays. [\[Link\]](#)

- Zhao, L., et al. (2023). Acrylamide Induces Neurotoxicity in SH-SY5Y Cells via NLRP3-mediated Pyroptosis. *Molecular Neurobiology*, 60(2), 1045-1058. [[Link](#)]
- Di Cristo, C., et al. (2025). N-Acetylcysteine-Amide Protects Against Acute Acrylamide Neurotoxicity in Adult Zebrafish. *Toxics*, 13(5), 334. [[Link](#)]
- Pedreño-Rojas, M. A., et al. (2024). Effect of Acrylamide and Mycotoxins in SH-SY5Y Cells: A Review. *Toxics*, 12(2), 122. [[Link](#)]
- Li, Y., et al. (2025). Acrylamide Induces Antiapoptotic Autophagy and Apoptosis by Activating PERK Pathway in SH-SY5Y Cells. *Toxics*, 13(1), 47. [[Link](#)]
- Chen, M., et al. (2016). Acrylamide affects proliferation and differentiation of the neural progenitor cell line C17.2 and the neuroblastoma cell line SH-SY5Y. *Toxicology in Vitro*, 35, 100-111. [[Link](#)]
- BioTalentum Ltd. (2019). DB-ALM Protocol n° 216: Cell culture protocol for the SH-SY5Y neuroblastoma cell line. [[Link](#)]
- Saini, R., & Singh, S. (2016). Neurite Outgrowth Assay. PMC. [[Link](#)]
- Sartorius. (n.d.). Neurite Outgrowth and Cell Health Analysis Protocol. [[Link](#)]
- Molecular Devices. (n.d.). Neurite Outgrowth, Neurotoxicity. [[Link](#)]

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## Sources

- [1. Proteomic analysis of acrylamide-protein adduct formation in rat brain synaptosomes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Molecular Mechanism of Acrylamide Neurotoxicity: Lessons Learned from Organic Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [3. researchgate.net \[researchgate.net\]](#)
- [4. semanticscholar.org \[semanticscholar.org\]](#)
- [5. Selective modulation of glutathione in mouse brain regions and its effect on acrylamide-induced neurotoxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | The Mechanism of Acrylamide-Induced Neurotoxicity: Current Status and Future Perspectives \[frontiersin.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Glutathione S-transferase is a good biomarker in acrylamide induced neurotoxicity and genotoxicity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. preprints.org \[preprints.org\]](#)
- [10. Acrylamide neurotoxicity: neurological, morphological and molecular endpoints in animal models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. The Mechanism of Acrylamide-Induced Neurotoxicity: Current Status and Future Perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. Developmental and Neurotoxicity of Acrylamide to Zebrafish \[mdpi.com\]](#)
- [16. celljournal.org \[celljournal.org\]](#)
- [17. safety.duke.edu \[safety.duke.edu\]](#)
- [18. ehs.umich.edu \[ehs.umich.edu\]](#)
- [19. ehs.unm.edu \[ehs.unm.edu\]](#)
- [20. lsuhsc.edu \[lsuhsc.edu\]](#)
- [21. umdearborn.edu \[umdearborn.edu\]](#)
- [22. Neurite Outgrowth, Neurotoxicity | Molecular Devices \[moleculardevices.com\]](#)
- [23. Neurite Outgrowth Assay - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. sartorius.com \[sartorius.com\]](#)
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